

A Comprehensive Guide to the Proper Disposal of 2-(Aminomethyl)-4-bromophenol

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Compound of Interest

Compound Name: **2-(Aminomethyl)-4-bromophenol**

Cat. No.: **B1330120**

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This guide provides essential safety and logistical information for the proper handling and disposal of **2-(Aminomethyl)-4-bromophenol** (CAS No. 58349-96-5). As a brominated aminophenol derivative, this compound requires meticulous management to ensure the safety of laboratory personnel and protect the environment. This document is intended for researchers, scientists, and drug development professionals who handle this or structurally similar chemicals.

Disclaimer: Specific safety and disposal data for **2-(Aminomethyl)-4-bromophenol** is limited. Therefore, this guidance is synthesized from the established protocols for closely related brominated and aminophenolic compounds, general principles of chemical safety, and regulatory standards. The principles of hazard assessment for the structural analogues, particularly 2-Amino-4-bromophenol, have been used to infer the necessary precautions.

Hazard Identification and Characterization

Understanding the inherent risks of a chemical is the foundation of its safe management. **2-(Aminomethyl)-4-bromophenol** is a halogenated organic compound containing both a phenol and an amine functional group. This combination dictates its reactivity and toxicological profile.

Based on data from structurally similar compounds like 2-Amino-4-bromophenol, it is prudent to handle this chemical as hazardous.^[1] The primary concerns are acute toxicity if ingested or inhaled, severe skin and eye irritation, and potential toxicity to aquatic life.^{[2][3][4]} The presence of bromine means that hazardous hydrogen bromide gas can be released during decomposition, for instance, in a fire.^[5]

Table 1: Physicochemical and Hazard Profile of **2-(Aminomethyl)-4-bromophenol** and its Analogue

Property	Value / Information	Source
Chemical Name	2-(Aminomethyl)-4-bromophenol	[6]
CAS Number	58349-96-5	[6]
Molecular Formula	C ₇ H ₈ BrNO	[6]
Molecular Weight	202.05 g/mol	[6]
Appearance	Likely a solid, crystalline powder at room temperature.	[7]
Inferred GHS Hazards	Acute Toxicity, Oral (Category 4), Harmful if swallowed.[3][4] Acute Toxicity, Inhalation (Category 4), Harmful if inhaled.[3] Skin Irritation (Category 2), Causes skin irritation.[3][4] Eye Irritation (Category 2), Causes serious eye irritation.[3][4] Aquatic Hazard, Toxic to aquatic life.[2]	
Incompatibilities	Strong oxidizing agents, strong acids, strong bases.[3][5]	
Hazardous Decomposition	Carbon oxides (CO, CO ₂), Nitrogen oxides (NO _x), Hydrogen bromide.[5]	

Pre-Disposal: Safe Handling and Personal Protective Equipment (PPE)

Proper disposal begins with safe handling during use. The primary goal is to prevent any exposure to the chemical or its release into the environment.

Engineering Controls: All work with **2-(Aminomethyl)-4-bromophenol**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[\[8\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[5\]](#)

Personal Protective Equipment (PPE): The Occupational Safety and Health Administration (OSHA) requires employers to provide appropriate PPE.[\[9\]](#)

- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves. Always inspect gloves before use and use proper removal technique to avoid skin contact.[\[2\]](#)
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.[\[5\]](#)
- Skin and Body Protection: A lab coat must be worn and kept buttoned. Long-sleeved clothing is recommended.[\[5\]](#)

The Disposal Protocol: A Step-by-Step Guide

Disposal of **2-(Aminomethyl)-4-bromophenol** must comply with federal regulations, such as the Resource Conservation and Recovery Act (RCRA), as well as state and institutional policies.[\[10\]](#) Never dispose of this chemical down the drain or in regular trash.[\[11\]](#)

Step 1: Waste Characterization This compound is a non-acute hazardous chemical waste. Due to the presence of bromine, it is classified as a halogenated organic waste. This classification is critical for proper segregation.

Step 2: Selecting a Waste Container

- Use a container that is chemically compatible with the waste. A high-density polyethylene (HDPE) or glass bottle with a secure, screw-top cap is appropriate.[\[12\]](#)
- The container must be in good condition, free of leaks or damage.[\[12\]](#)
- Ensure the container is appropriately sized for the expected volume of waste to avoid long storage times of nearly-full containers.

Step 3: Labeling the Waste Container Proper labeling is a critical regulatory requirement.[12] Affix a hazardous waste label to the container before adding any waste. The label must include:

- The words "Hazardous Waste".[12]
- The full chemical name: "**2-(Aminomethyl)-4-bromophenol**". Avoid abbreviations or formulas. If it is a solution, list all components and their approximate percentages.[12]
- The appropriate hazard warnings (e.g., "Toxic," "Irritant").
- The date when waste was first added to the container (the "accumulation start date").

Step 4: Waste Accumulation and Segregation

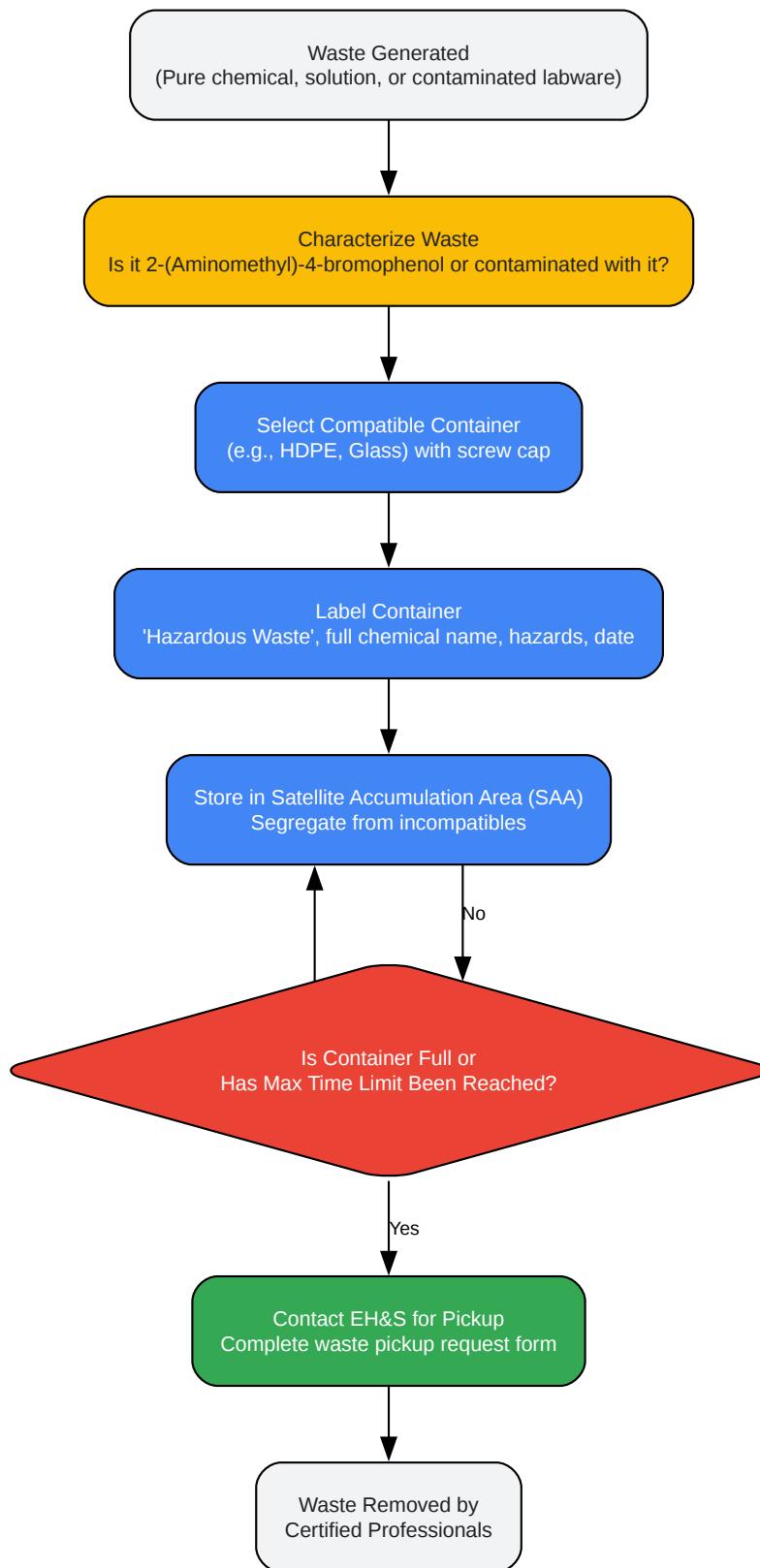
- Location: Store the waste container in a designated "Satellite Accumulation Area" (SAA), which must be at or near the point of generation and under the control of the lab personnel. [11][12]
- Segregation: Store the waste container away from incompatible materials, particularly strong oxidizing agents, acids, and bases, to prevent dangerous chemical reactions.[5][12] Use secondary containment (such as a plastic tub) to contain potential spills.
- Container Management: Keep the waste container securely capped at all times, except when adding waste.[12]

Step 5: Arranging for Final Disposal

- Once the waste container is full (leaving some headspace for expansion) or has been in the SAA for the maximum allowed time (typically six to twelve months for academic labs), arrange for its removal.[11][13]
- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed hazardous waste disposal contractor to schedule a pickup.[11] Do not attempt to transport or dispose of the waste yourself.

Disposal Decision Workflow

The following diagram outlines the decision-making process for managing waste generated from experiments involving **2-(Aminomethyl)-4-bromophenol**.



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Caption: Waste Disposal Workflow for **2-(Aminomethyl)-4-bromophenol**.

Managing Spills and Exposures

Accidents require immediate and correct responses to minimize harm.

Spill Cleanup: For a small spill of solid material:

- Evacuate non-essential personnel from the area.[9]
- Wearing appropriate PPE (respirator, gloves, goggles, lab coat), gently cover the spill with an inert absorbent material like vermiculite or sand. Do not dry sweep, as this can create airborne dust.[9][14]
- Carefully sweep up the absorbed material and place it into a designated hazardous waste container.[15]
- Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.
- For large spills, evacuate the area and contact your institution's emergency response team or EH&S immediately.

Exposure Response:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

By adhering to these procedures, researchers can ensure that the disposal of **2-(Aminomethyl)-4-bromophenol** is conducted safely, responsibly, and in full compliance with environmental regulations, thereby protecting themselves, their colleagues, and the wider community.

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